

Cost-Effectiveness of Dapagliflozin for Heart Failure

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Compound Focus: Dapagliflozin

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The table below summarizes the key findings from economic evaluations of **dapagliflozin** for heart failure across different countries and patient populations.

Country/Region	Patient Population	Comparison	Incremental Cost-Effectiveness Ratio (ICER)	Conclusion	Source Model/Data
Spain	Symptomatic chronic HF (all EF)	SoC	€4,611 per QALY gained	Highly cost-effective (ICER well below €25,000 WTP threshold)	Markov model (DAPA-HF/DELIVER pooled analysis) [1] [2]
United Kingdom	HFrEF	SoC	Dominant (cost-saving and more effective)	Cost-effective	Markov model (DAPA-HF trial) [3] [4]
United States	HFrEF	SoC & Empagliflozin	More cost-effective than empagliflozin	Cost-effective	Multiple models [5]

Country/Region	Patient Population	Comparison	Incremental Cost-Effectiveness Ratio (ICER)	Conclusion	Source Model/Data
China	HFrEF	SoC & Empagliflozin	More cost-effective than empagliflozin	Cost-effective	Multiple models [5]
Thailand	HFrEF	SoC	Not cost-effective in one study	Results mixed, majority show cost-effectiveness	Country-specific model [5] [3]
South Korea	HFrEF (LVEF≤40%)	SoC	More favorable ICER than HFpEF/HFmrEF	Cost-effective, with greater value in HFrEF	Country-specific model [5]
Portugal	HF (all EF)	SoC	Projected significant cost savings from reduced hospitalizations	Cost-saving from a hospital budget perspective	Projection model (DAPA-HF/DELIVER data) [6]

Abbreviations: EF: Ejection Fraction; HF: Heart Failure; HFrEF: Heart Failure with Reduced Ejection Fraction; HFpEF: Heart Failure with Preserved Ejection Fraction; HFmrEF: Heart Failure with mildly reduced Ejection Fraction; SoC: Standard of Care; ICER: Incremental Cost-Effectiveness Ratio; QALY: Quality-Adjusted Life Year; WTP: Willingness-To-Pay.

Cost-Effectiveness of Dapagliflozin for Type 2 Diabetes (T2DM)

For T2DM, **dapagliflozin** also demonstrates favorable economic profiles, as shown in the table below.

Country/Setting	Patient Population	Comparison	Key Economic Outcome	Conclusion	Source Model/Data
United Kingdom	T2DM (high-risk)	Placebo	Dominant (saved £2,552 and gained 0.06 QALYs)	Cost-effective	Cardiff T2DM Model (DECLARE-TIMI 58 trial) [7] [8]
India	T2DM	Canagliflozin	Dominant (less expensive and higher QALYs)	More cost-effective than canagliflozin	ECHO model (Local cost & clinical data) [9]
China	T2DM	Metformin	ICER = 10,729 yuan per QALY	Cost-effective vs. metformin	Cardiff Diabetes Model (Meta-analysis of 71 studies) [10]

Detailed Methodologies of Key Economic Evaluations

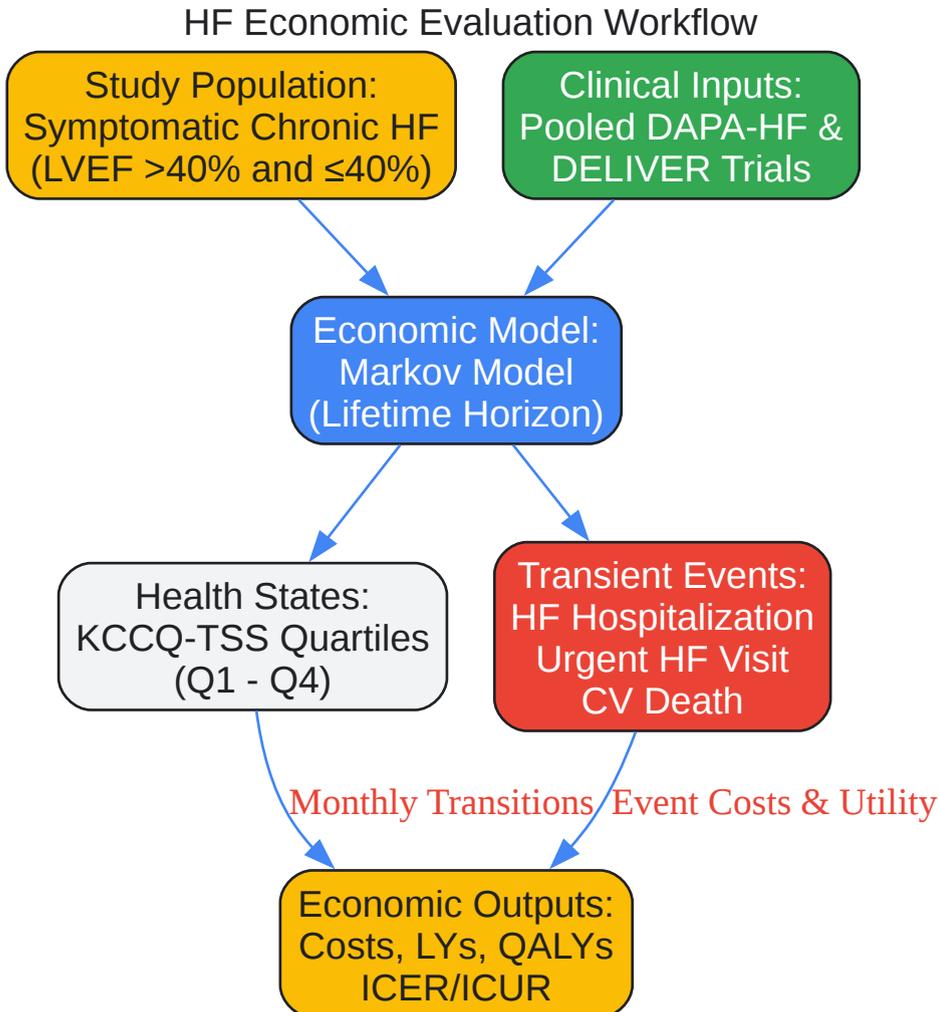
To ensure reproducibility and critical appraisal, here are the experimental protocols and methodologies from pivotal studies.

Economic Model for Heart Failure in Spain [1] [2]

- **Objective:** To assess the cost-utility of **dapagliflozin** plus Standard of Care (SoC) versus SoC alone for symptomatic chronic HF in Spain, including all ejection fraction types.
- **Model Type:** Markov model with a lifetime horizon.
- **Perspective:** Spanish National Health System.
- **Clinical Data Source:** Pooled individual patient data from the **DAPA-HF** and **DELIVER** randomized controlled trials.
- **Key Health States:** The model simulated disease progression through health states defined by patient symptoms (Kansas City Cardiomyopathy Questionnaire Total Symptom Score quartiles).
- **Key Events:** The model incorporated risks for hospitalization for HF, urgent HF visits, and cardiovascular death.

- **Outcomes Measured:** Costs, Life Years (LYs), Quality-Adjusted Life Years (QALYs), and the Incremental Cost-Utility Ratio (ICUR).
- **Sensitivity Analysis:** Probabilistic sensitivity analysis was performed, showing **dapagliflozin** was cost-effective in **99.9%** of simulations at a willingness-to-pay threshold of €25,000 per QALY.

This methodology is visually summarized in the following workflow:



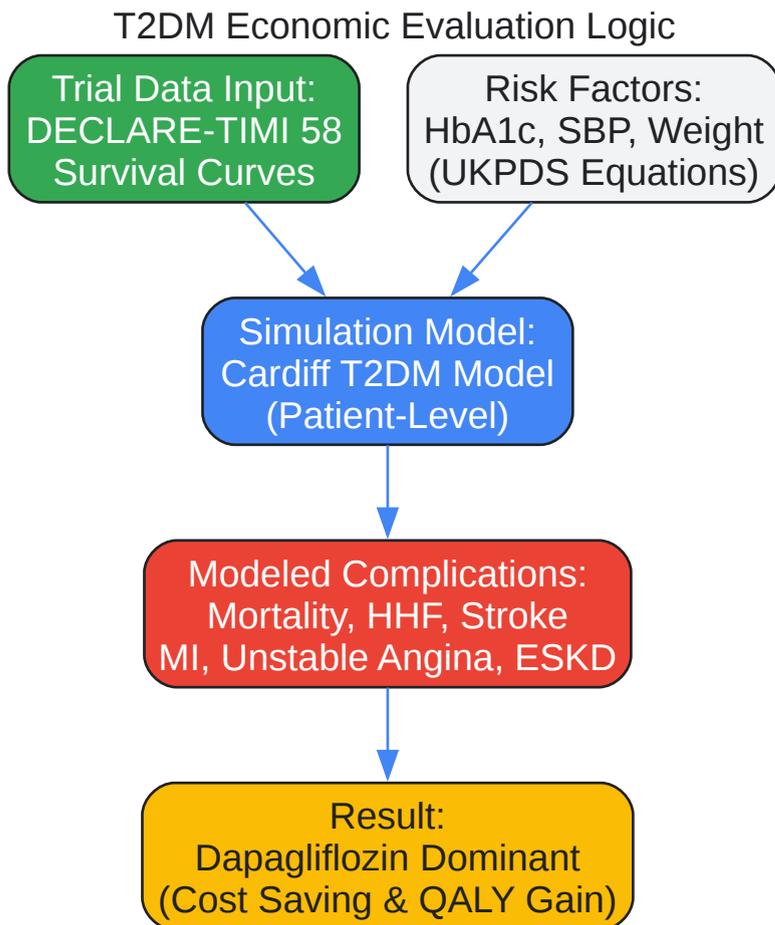
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Economic Model for T2DM in the United Kingdom [7] [8]

- **Objective:** To evaluate the cost-effectiveness of **dapagliflozin** versus placebo in high-risk patients with T2DM, using direct evidence from a cardiovascular outcomes trial.
- **Model Type:** Adaptation of the **Cardiff T2DM Model**, a patient-level simulation model.
- **Perspective:** UK healthcare payer.

- **Clinical Data Source:** Patient-level data from the **DECLARE-TIMI 58** clinical trial.
- **Key Feature:** The model integrated **extrapolated survival curves** for critical events (e.g., all-cause mortality, heart failure hospitalization, stroke) observed in the trial over a patient's lifetime.
- **Outcomes Measured:** Lifetime costs, life-years, QALYs, and ICER.
- **Sensitivity Analysis:** Extensive scenario and sensitivity analyses confirmed the robustness of results, with **dapagliflozin** being "dominant" (more effective and less costly) across all analyzed subgroups.

The core logic of this evaluation is shown below:



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Influential Factors & Subgroup Analyses

Economic evaluations consistently identify several factors that most influence cost-effectiveness:

- **Drug Price:** The **cost of dapagliflozin** is repeatedly cited as the most sensitive parameter in models [5] [3] [4]. A lower drug price significantly improves its cost-effectiveness profile.
- **Clinical Event Rates:** **Cardiovascular mortality** and the **probability of HF hospitalization** are key drivers. Treatments that effectively reduce these events yield greater long-term cost savings [5] [3].
- **Patient Subgroups:**
 - **Ejection Fraction:** The cost-effectiveness of **dapagliflozin** is more pronounced in patients with **HFrEF (LVEF ≤40%)** than in those with HFmrEF or HFpEF [5].
 - **Diabetes Status:** **Dapagliflozin** is often found to be more cost-effective for HF patients **with comorbid diabetes** [5].

Key Takeaways for Researchers and Professionals

- **Broad Applicability:** Economic evidence supports the cost-effectiveness of **dapagliflozin** for HF across diverse international healthcare systems (US, UK, Europe, Asia) and for T2DM.
- **Head-to-Head Advantage:** Some analyses suggest **dapagliflozin** may be **more cost-effective than empagliflozin** for HFrEF in the US and China, and more cost-effective than canagliflozin for T2DM in India [5] [9].
- **Value Beyond HFrEF:** While strongest in HFrEF, **dapagliflozin** is also a cost-effective option for HFpEF/HFmrEF, as demonstrated by the Spanish analysis [1].
- **Model Reliability:** Conclusions are based on robust methodologies using high-quality, pooled data from landmark clinical trials (DAPA-HF, DELIVER, DECLARE-TIMI 58) and validated economic models.

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